

Application Notes and Protocols for the Quantification of Nequinatate Residues in Tissues

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Compound of Interest

Compound Name: Nequinatate

Cat. No.: B1678197

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Introduction

Nequinatate is a quinolone compound used as a coccidiostat in poultry. The monitoring of its residues in edible tissues is crucial to ensure food safety and compliance with regulatory limits. This document provides detailed analytical methods for the quantification of **nequinatate** residues in various tissues, targeting researchers, scientists, and professionals in drug development and food safety. The primary methods discussed are Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS), which offer high sensitivity and specificity for residue analysis.

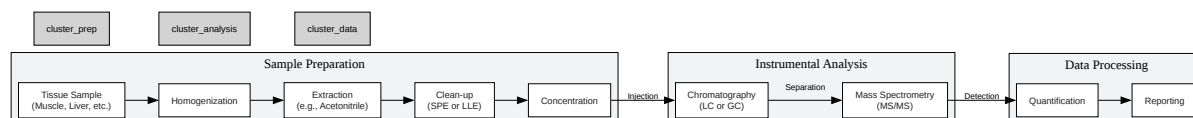
Quantitative Data Summary

The following table summarizes the performance of various analytical methods for the quantification of quinolone coccidiostat residues in different tissue matrices.

Method	Analyte(s)	Tissue(s)	LOQ (µg/kg)	Recovery (%)	RSD (%)	Reference
LC-MS/MS	Nequinat Buquinol ate	Chicken muscle, liver, heart; Swine muscle, heart; Cattle muscle; Sheep muscle; Egg	1	89.5 - 108.6	<20	[1]
LC-MS/MS	Decoquinat e	Chicken muscle, liver	2.5	85.3 - 104.9	<10.4	[2]
HILIC- MS/MS	16 Coccidiost ats (including Decoquinat e)	Poultry, Bovine, Ovine, Porcine, Rabbit tissue; Eggs	0.81 - 1.73	-	-	[3]
GC-MS/MS	Decoquinat e	Chicken muscle	4.9	77.38 - 89.65	1.63 - 8.06	[4][5]
GC-MS/MS	Decoquinat e	Chicken liver	8.2	77.38 - 89.65	1.63 - 8.06	[4][5]
GC-MS/MS	Decoquinat e	Chicken kidney	6.3	77.38 - 89.65	1.63 - 8.06	[4][5]

Experimental Workflow

The general workflow for the analysis of **nequinat** residues in tissues involves sample preparation, chromatographic separation, and mass spectrometric detection.



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